

Protocol for Preparing 11-O-Methylpseurotin A Stock Solution

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B1207499

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation, storage, and handling of stock solutions of **11-O-Methylpseurotin A**, a fungal metabolite with selective biological activity.^[1] Accurate preparation of stock solutions is critical for reproducible results in research applications, including cell-based assays and drug discovery.^[1]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **11-O-Methylpseurotin A** is essential for its proper handling and storage.^[1]

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₇ NO ₈	^[2] ^[3]
Molecular Weight	445.46 g/mol	^[1] ^[3]
Appearance	White solid	^[2]
Purity	>95.0% by HPLC	^[2]
Solubility	Soluble in DMSO, ethanol, and methanol (e.g., 1 mg/mL)	^[2] ^[4]
CAS Registry Number	956904-34-0	^[2] ^[3]

Experimental Protocol: Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **11-O-Methylpseurotin A** in dimethyl sulfoxide (DMSO). This concentration is a common starting point for serial dilutions to obtain working concentrations for various assays.^[1]

Materials:

- **11-O-Methylpseurotin A** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), high-purity^[5]
- Sterile microcentrifuge tubes^[1]
- Analytical balance^[1]
- Vortex mixer^[1]
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the Required Mass: To prepare a desired volume of a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000^{[1]}$$

$$\text{Example for 1 mL of 10 mM stock solution: Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 445.46 \text{ g/mol} / 1000 = 4.45 \text{ mg}^{[1]}$$

- Weighing: In a sterile environment, such as a laminar flow hood, carefully weigh the calculated mass of **11-O-Methylpseurotin A** powder using an analytical balance. Transfer the powder to a sterile microcentrifuge tube.^{[1][5]}

- **Solvent Addition:** Add the desired volume of anhydrous DMSO to the microcentrifuge tube containing the compound.^[1]
- **Dissolution:** Securely cap the tube and vortex for 1-2 minutes, or until the solid is completely dissolved.^[1] Visually inspect the solution to ensure no particulate matter is present. Sonication may be used to aid dissolution, but care should be taken to avoid heating the sample.^[5]
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is recommended to aliquot the stock solution into smaller, single-use volumes in amber or foil-wrapped microcentrifuge tubes to protect from light.^[5]
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, and the date of preparation.^[1]

Storage and Stability

Proper storage is crucial to maintain the chemical integrity and biological activity of **11-O-Methylpseurotin A**.

Form	Storage Temperature	Duration	Important Considerations
Solid Powder	-20°C	Up to 2 years	Protect from light and moisture. ^{[1][5]}
Stock Solution in DMSO	-80°C	Up to 6 months	Minimize freeze-thaw cycles by using aliquots. ^{[1][5]}
Stock Solution in DMSO	4°C	Up to 2 weeks	For short-term use only. ^[1]

Preparation of Working Solutions

For cell-based assays, it is critical to minimize the final DMSO concentration to avoid solvent-induced artifacts (ideally $\leq 0.1\%$).^[5] Working solutions should be prepared fresh for each experiment.^[5]

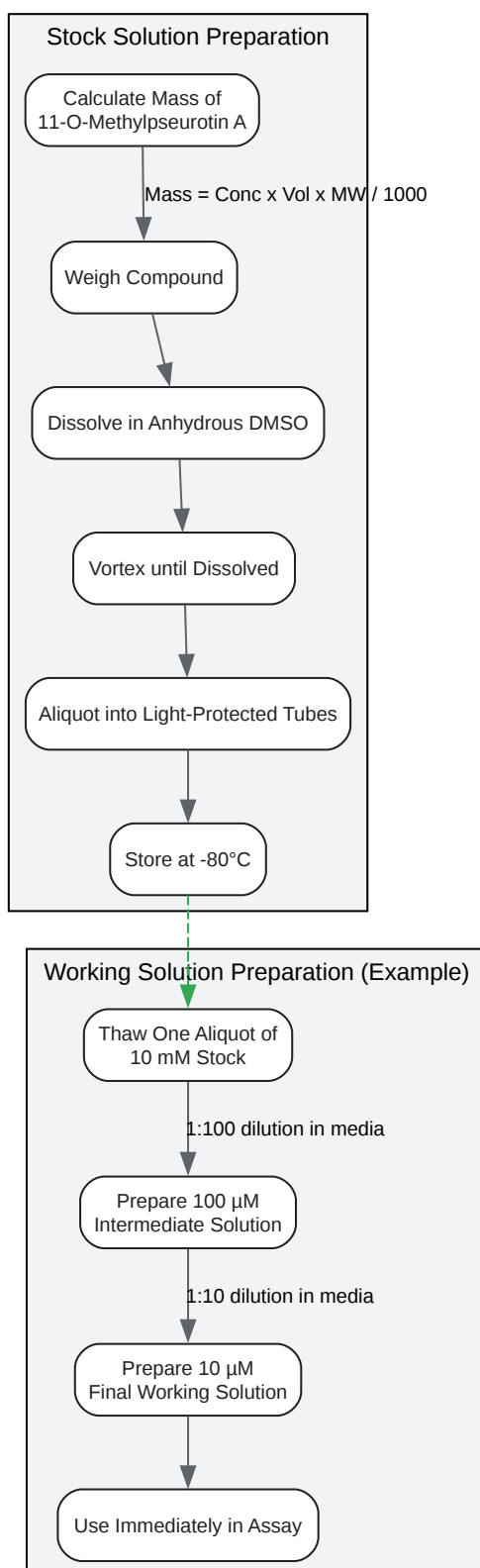
Example: Preparing a 10 μ M Working Solution from a 10 mM Stock:

- Intermediate Dilution: First, dilute the 10 mM stock solution 1:100 in sterile cell culture medium to obtain a 100 μ M intermediate solution.[\[1\]](#)
- Final Dilution: Further dilute the 100 μ M intermediate solution 1:10 in sterile cell culture medium to achieve the final 10 μ M working concentration.[\[1\]](#)

Troubleshooting Common Issues

Issue	Potential Cause	Recommended Solution
Loss of compound activity in aqueous buffers	Hydrolysis of the γ -lactam ring	Maintain the pH of aqueous solutions within a neutral range (pH 6.5-7.5). Prepare fresh solutions before use and avoid long-term storage in aqueous media. [5]
Compound degradation upon exposure to air	Oxidation	Handle the compound and its solutions under an inert atmosphere (e.g., nitrogen or argon) when possible. Use degassed solvents and media. [5]
Precipitation of the compound in aqueous solutions	Low aqueous solubility	Prepare high-concentration stock solutions in an appropriate organic solvent like DMSO. For aqueous working solutions, perform serial dilutions and ensure the final solvent concentration is compatible with the assay. [5]
Inconsistent results in cell-based assays	Solvent-mediated degradation or interaction	Use high-purity, anhydrous DMSO for stock solutions. Minimize the final DMSO concentration in cell culture media (ideally $\leq 0.1\%$). Prepare working solutions fresh from a frozen stock for each experiment. [5]

Experimental Workflow Diagram

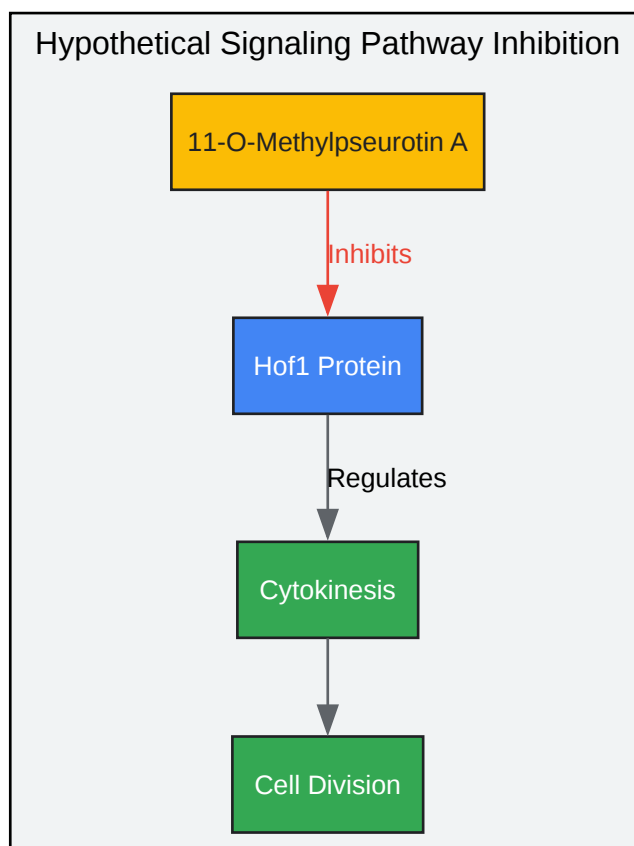


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Caption: Workflow for preparing **11-O-Methylpseurotin A** stock and working solutions.

Potential Signaling Pathway Interaction

While the precise signaling pathways affected by **11-O-Methylpseurotin A** are a subject of ongoing research, it is known to inhibit strains with a deletion of the HOF1 gene, suggesting an interaction with the Hof1 pathway, which is a key regulator of cytokinesis.[5]



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